

4-Chloro-5-methoxypyrimidine material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-5-methoxypyrimidine

Cat. No.: B183928

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In-depth Technical Guide: 4-Chloro-5-methoxypyrimidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, properties, and handling procedures for **4-Chloro-5-methoxypyrimidine** (CAS No. 695-85-2). The information is compiled from various safety data sheets and chemical databases to ensure a thorough resource for laboratory and research applications.

Chemical Identification and Properties

4-Chloro-5-methoxypyrimidine is a substituted pyrimidine that serves as a key intermediate in pharmaceutical and agrochemical research.^{[1][2]} Its reactivity is influenced by the presence of both a chloro and a methoxy group on the pyrimidine ring.^{[1][2]}

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	695-85-2	ChemScene[3], Combi-Blocks[4]
Molecular Formula	C ₅ H ₅ ClN ₂ O	ChemScene[3], CymitQuimica[1]
Molecular Weight	144.56 g/mol	ChemScene[3], AK Scientific[5]
Appearance	White to light yellow solid/Yellow powder	CymitQuimica[1]
Melting Point	60-70 °C	Combi-Blocks[4]
60-65 °C	AK Scientific[5]	
63-64 °C	ChemBK[6]	
Boiling Point	221.9 °C at 760 mmHg	ChemNet[7]
Density	1.292 g/cm ³	ChemNet[7]
Flash Point	88 °C	ChemNet[7]
Solubility	Soluble in organic solvents	CymitQuimica[1]
Storage	Store long-term at -20°C, sealed, away from moisture	ChemScene[3], AK Scientific[5]

Hazard Identification and Safety Precautions

4-Chloro-5-methoxypyrimidine is classified as a hazardous substance. Appropriate personal protective equipment (PPE) and handling procedures are crucial to ensure safety.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation
Source: Combi-Blocks Safety Data Sheet [4]		

Recommended Safety Precautions:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[\[4\]](#)
- P264: Wash thoroughly after handling.[\[4\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[4\]](#)
- P271: Use only outdoors or in a well-ventilated area.[\[4\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[4\]](#)

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **4-Chloro-5-methoxypyrimidine** (CAS 695-85-2) is not readily available in the public domain. However, synthetic methods for structurally similar compounds, such as 2,4-dichloro-5-methoxypyrimidine, have been documented in patent literature. These methods generally involve the chlorination of a corresponding hydroxypyrimidine precursor. Researchers should consult relevant chemical literature and databases for analogous procedures, adapting them with caution and appropriate safety measures.

Handling and Emergency Procedures

Proper handling and emergency preparedness are essential when working with **4-Chloro-5-methoxypyrimidine**.

First-Aid Measures:

- If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[\[4\]](#)
- If on skin: Wash with soap and water.[\[4\]](#)
- If inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[\[4\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do – continue rinsing.[\[4\]](#)

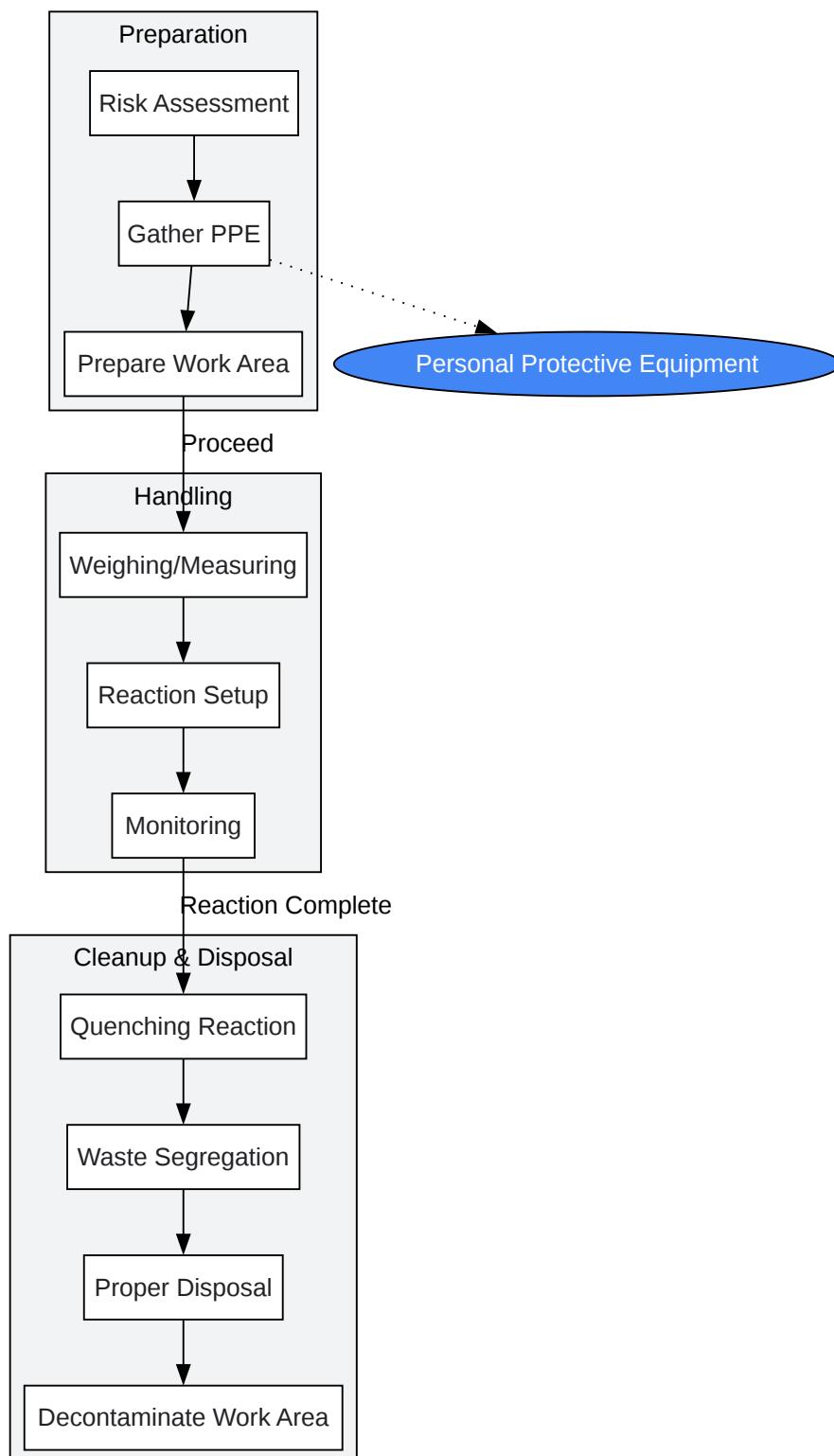
Spillage and Disposal:

In case of a spill, avoid dust formation and ensure adequate ventilation.[\[8\]](#) Sweep up the material and place it in a suitable, closed container for disposal.[\[8\]](#) Waste disposal should be conducted in accordance with local, regional, and national regulations.[\[8\]](#)

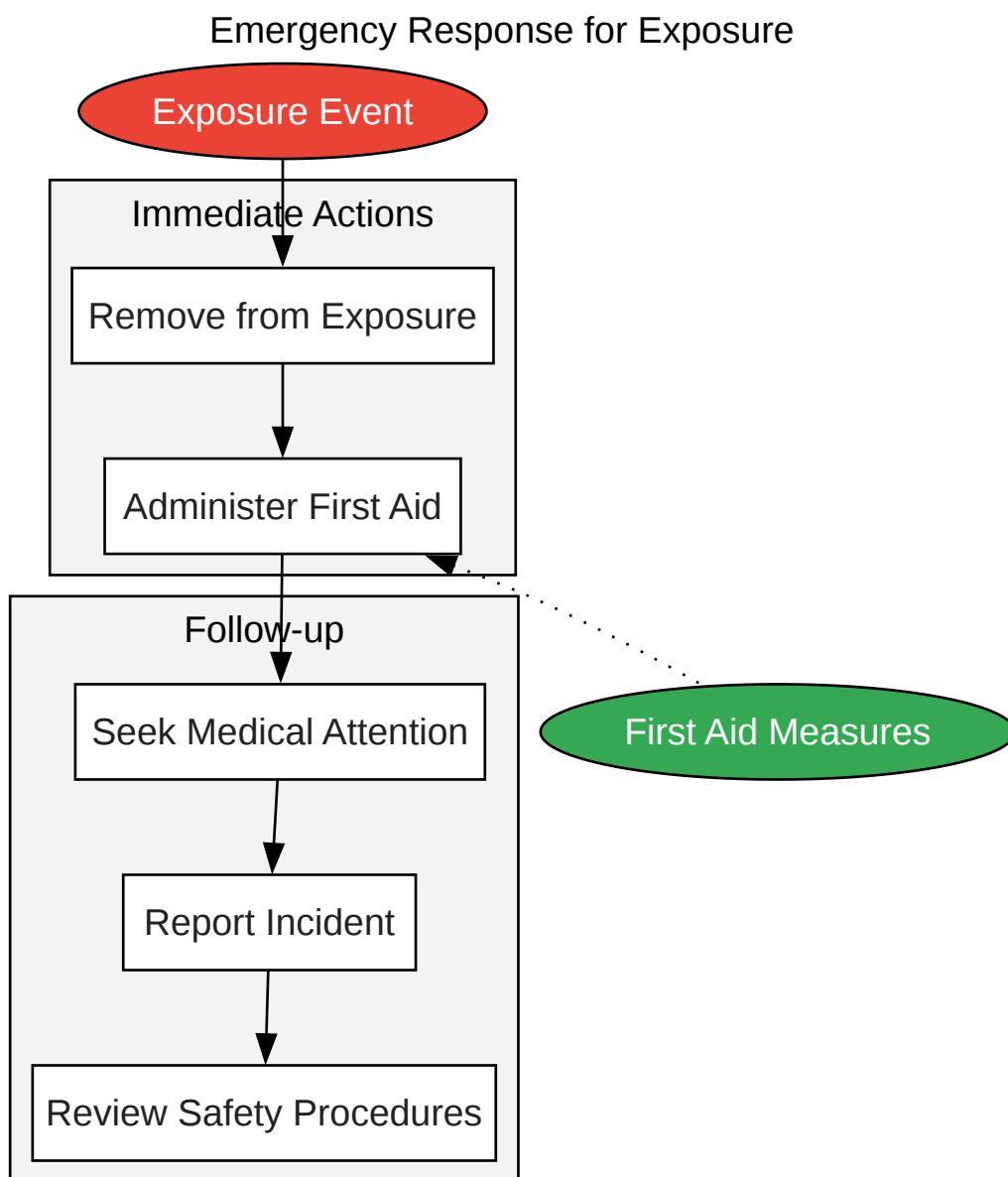
Visualized Workflows and Relationships

The following diagrams illustrate key logical relationships and workflows for the safe handling and use of **4-Chloro-5-methoxypyrimidine**.

Safe Handling Workflow for 4-Chloro-5-methoxypyrimidine

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Caption: A workflow for the safe handling of **4-Chloro-5-methoxypyrimidine**.



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Caption: Logical flow for responding to an exposure event.

Signaling Pathways and Biological Activity

Currently, there is no specific information available in the public domain regarding the direct interaction of **4-Chloro-5-methoxypyrimidine** with biological signaling pathways. Its primary role in the scientific literature is as a chemical intermediate for the synthesis of more complex, biologically active molecules.^{[1][2]} Researchers utilizing this compound in drug discovery are encouraged to perform their own bioassays to determine its specific biological effects.

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- To cite this document: BenchChem. [4-Chloro-5-methoxypyrimidine material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b183928#4-chloro-5-methoxypyrimidine-material-safety-data-sheet-msds>

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